

Personal protective equipment for handling [bAla8]-Neurokinin A(4-10)

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Compound of Interest

Compound Name: [bAla8]-Neurokinin A(4-10)

Cat. No.: B550203

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Essential Safety and Handling Guide for [bAla8]-Neurokinin A(4-10)

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the proper handling and disposal of **[bAla8]-Neurokinin A(4-10)**, a potent and selective neurokinin 2 (NK2) receptor agonist.^{[1][2]} Adherence to these procedures is essential to ensure personal safety and maintain the integrity of your research.

I. Personal Protective Equipment (PPE)

While **[bAla8]-Neurokinin A(4-10)** is not classified as a hazardous substance, its potent biological activity necessitates the use of appropriate personal protective equipment to prevent accidental exposure.^[3] The following PPE is recommended when handling the compound in its lyophilized powder form or in solution.

PPE Component	Specification	Purpose
Gloves	Chemical-resistant nitrile or neoprene gloves	To prevent skin contact.[4]
Eye Protection	Safety goggles or safety glasses with side shields	To protect eyes from splashes or airborne particles.[5][6]
Lab Coat	Standard laboratory coat	To protect skin and clothing from contamination.
Respiratory Protection	NIOSH-approved respirator (if weighing powder)	To avoid inhalation of the lyophilized powder.[5]

II. Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural steps for safely handling **[bAla8]-Neurokinin A(4-10)** from receipt to preparation of stock solutions.

1. Receiving and Storage:

- Upon receipt, inspect the vial for any damage.
- Store the lyophilized peptide at -20°C for short-term storage and -80°C for long-term storage to ensure stability.[7][8]
- Keep the vial tightly sealed and protected from moisture and light.[8]

2. Preparation for Use:

- Before opening, allow the vial to equilibrate to room temperature to prevent condensation and moisture uptake.[8]
- For sequences containing cysteine, methionine, or tryptophan, it is advisable to purge the vial with an inert gas like nitrogen or argon to prevent oxidation.[8]

3. Reconstitution and Aliquoting:

- Wear all required PPE as specified in the table above.
- Reconstitute the peptide using a suitable sterile solvent, such as sterile distilled water or a buffer appropriate for your experiment.
- To avoid repeated freeze-thaw cycles, it is recommended to aliquot the reconstituted peptide into single-use volumes for storage.[\[8\]](#)
- Store aliquoted solutions at -20°C or -80°C. Stock solutions are generally stable for up to 3 months at -20°C.[\[1\]](#)

Figure 1. Handling Workflow for [bAla8]-Neurokinin A(4-10)

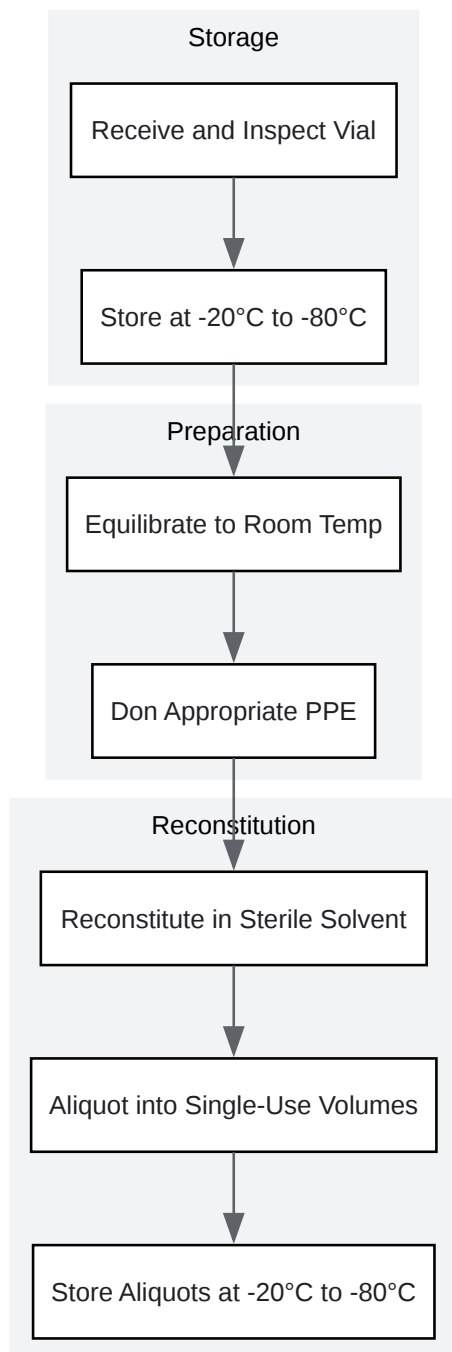
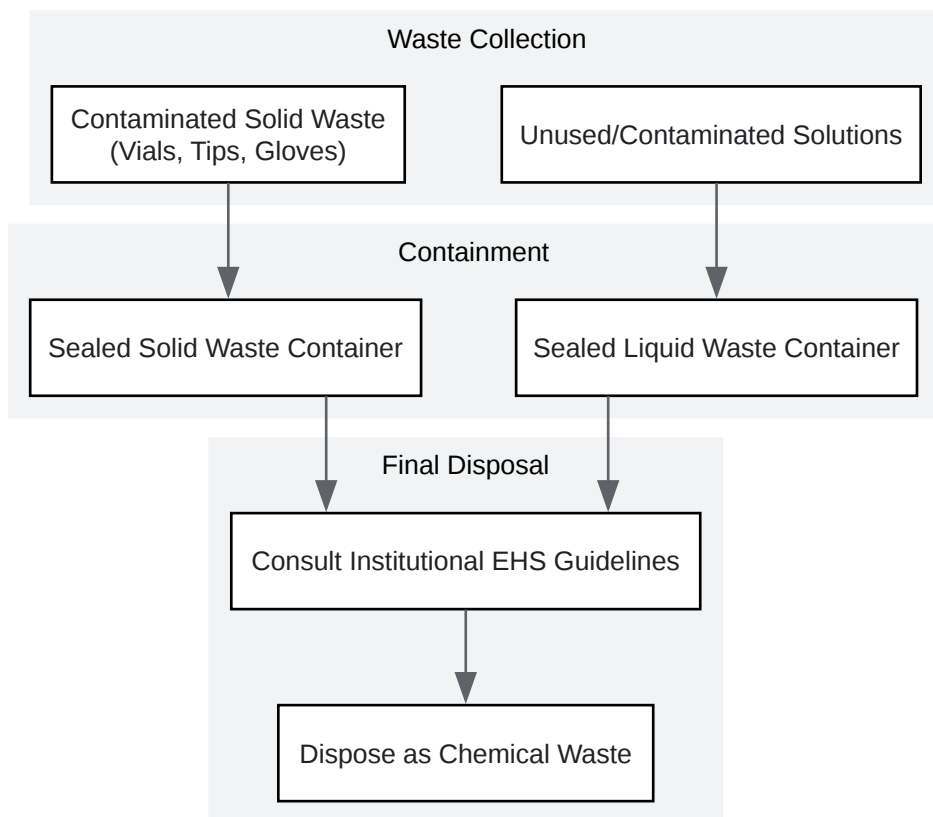


Figure 2. Disposal Plan for [bAla⁸]-Neurokinin A(4-10) Waste

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